

calcium periodate XRD characterization crystal phase verification

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Compound Focus: Calcium periodate

CAS No.: 22700-17-0

Cat. No.: S13205592

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Suggested Research Alternatives

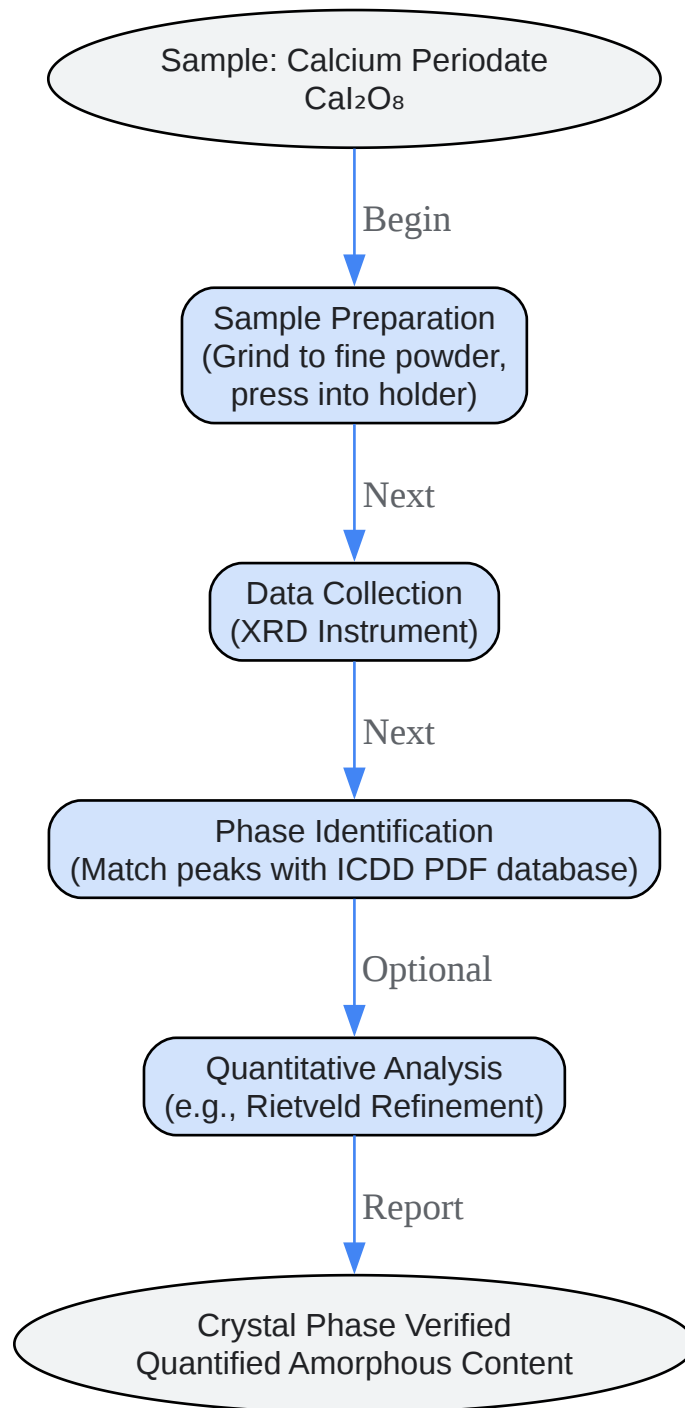
To proceed with your research, you might consider the following pathways:

- **Consult Specialized Databases:** Access crystallographic databases such as the **International Centre for Diffraction Data (ICDD) PDF-2** or the **Cambridge Structural Database (CSD)**, which are primary resources for standard powder diffraction patterns [1] [2].
- **Perform Experimental Analysis:** If the compound is available in your lab, you can characterize it yourself. The general methodology for XRD analysis of calcium-based compounds is well-established, as shown in studies on calcium carbonate and calcium silicate cements [3] [1] [2].
- **Review Related Compounds:** You may find useful methodological references in XRD studies of other calcium salts. For example, the experimental workflow in the search results can serve as a template, even if the specific compound differs [3] [2].

Experimental Workflow for XRD Characterization

Based on the search results for similar calcium compounds, here is a generalized experimental workflow you could follow to characterize **calcium periodate**. This diagram outlines the key steps from sample preparation to final analysis.

Experimental Workflow for XRD Characterization of Calcium Periodate



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The table below provides more detailed information on the methodology for each key step, based on established practices from the search results [3] [1] [2].

Step	Key Experimental Parameters & Methodology
Sample Preparation	Grind sample to a fine powder (typically <45 microns). Press powder flat into a sample holder to ensure a uniform surface for analysis [1] [2].
Data Collection	Use a Cu-K α X-ray source. Set voltage/current to 40 kV / 40 mA . Scan a 2 θ range from 10° to 90° at a slow scan rate (e.g., 1.2° per minute) for good resolution [1] [2].
Phase Identification	Analyze the diffraction pattern using software. Compare peak positions and intensities with reference patterns in the ICDD PDF-2 database to identify crystalline phases [1] [2].
Quantitative Analysis	Use the Rietveld refinement method to quantify the relative amounts of different crystalline phases. To determine amorphous content, mix the sample with a known amount of a crystalline standard (e.g., corundum, α-Al₂O₃) before analysis [3] [1].

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To cite this document: Smolecule. [calcium periodate XRD characterization crystal phase verification].

Smolecule, [2026]. [Online PDF]. Available at:

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